

# Application Note: Measuring Cell Viability in Response to ASX-173 Treatment

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## Compound of Interest

Compound Name: ASX-173

Cat. No.: B15600832

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Audience: Researchers, scientists, and drug development professionals.

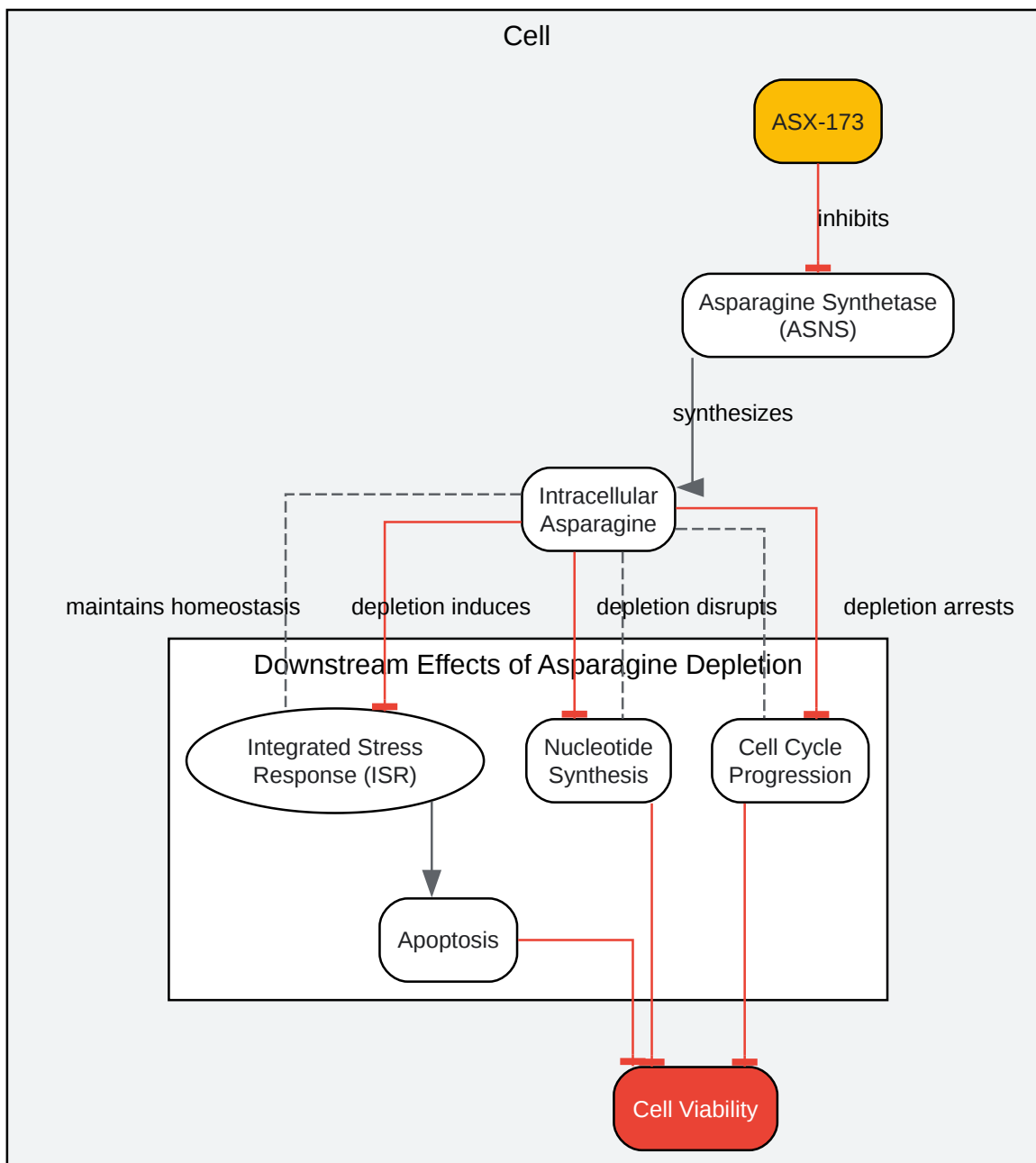
## Introduction:

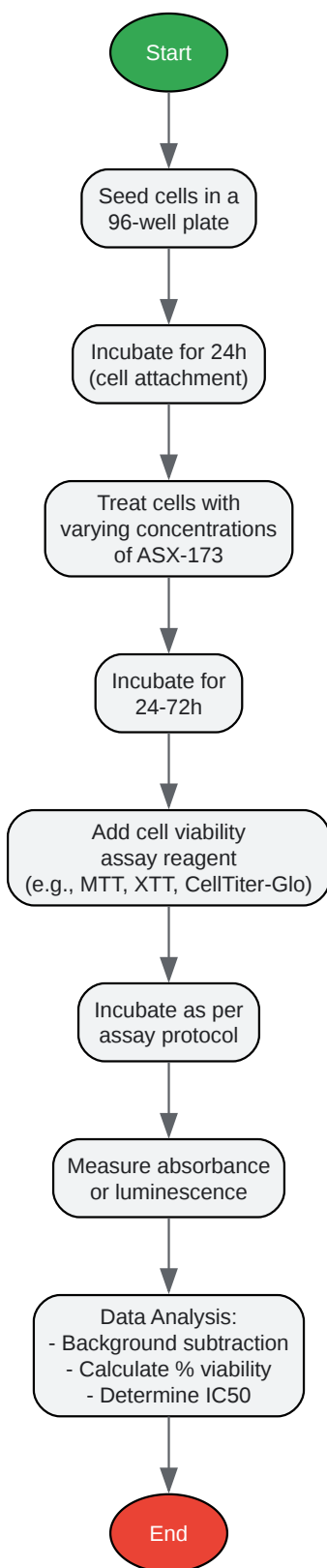
**ASX-173** is a potent and specific small molecule inhibitor of asparagine synthetase (ASNS), the enzyme responsible for the biosynthesis of asparagine.[1][2][3][4] By binding to the ASNS/Mg<sup>2+</sup>/ATP complex, **ASX-173** acts as an uncompetitive inhibitor, leading to the depletion of intracellular asparagine.[5][6][7] This disruption of asparagine metabolism has been shown to induce the integrated stress response (ISR), disrupt nucleotide synthesis, and trigger cell cycle arrest and apoptosis in cancer cells.[1][2][3][5][6] Notably, **ASX-173** can potentiate the anticancer effects of L-asparaginase, an enzyme that depletes circulating asparagine.[1][2][3]

This application note provides detailed protocols for assessing the effect of **ASX-173** on cell viability using common colorimetric and luminescent assays. The provided methodologies are intended to serve as a starting point for researchers and can be adapted based on specific cell types and experimental goals.

## Mechanism of Action Signaling Pathway

The following diagram illustrates the signaling pathway affected by **ASX-173**.





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## References

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- To cite this document: BenchChem. [Application Note: Measuring Cell Viability in Response to ASX-173 Treatment]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15600832#how-to-perform-a-cell-viability-assay-with-asx-173-treatment]

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